

Comparative Bioavailability and Physicochemical Profiling of Piperazine Salt Forms

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Compound of Interest

Compound Name: 2-Methylpiperazine
dihydrochloride

CAS No.: 475640-80-3

Cat. No.: B1594464

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Executive Summary

In the development of anthelmintic formulations, the choice of piperazine salt form—Citrate, Adipate, or Phosphate—is rarely a question of systemic bioavailability, but rather one of pharmaceutical stability and formulability.

Experimental data indicates that while the rate of dissolution varies significantly in vitro (Citrate >> Adipate > Phosphate), the in vivo pharmacokinetic (PK) profiles in target species (swine, poultry, humans) are largely bioequivalent. The gastric environment (pH ~1.5–3.5) facilitates rapid dissociation of the salt, rendering the absorption rate constant limited by gastric emptying rather than dissolution. Therefore, selection must be driven by hygroscopicity, base content, and feed stability.

Physicochemical Basis of Selection

The fundamental differentiator between salt forms is their solubility profile and active pharmaceutical ingredient (API) load. Piperazine base is highly hygroscopic and unstable; salt formation stabilizes the molecule for storage and delivery.

Table 1: Comparative Physicochemical Matrix

Metric	Piperazine Citrate	Piperazine Adipate	Piperazine Phosphate
Chemical Structure			
Piperazine Base Content	~35%	~37%	~42%
Aqueous Solubility	Freely Soluble (High)	Soluble (Moderate)	Sparingly Soluble (Low)
Hygroscopicity	High (Deliquescent)	Low (Stable)	Low (Stable)
pH (1% Solution)	5.0 – 6.0	5.0 – 6.0	6.0 – 6.5
Primary Indication	Liquid Syrups, Drenches	Feed Additives, Tablets	Tablets, Feed Premixes
Palatability	Acidic/Saline	Neutral/Slightly Acidic	Neutral (Tasteless)

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Critical Insight: Piperazine Phosphate and Adipate are preferred for feed premixes because their lower solubility and non-hygroscopic nature prevent "caking" and degradation in humid environments. Citrate is the gold standard for liquid delivery (water medication) due to its immediate solubility.

Bioavailability & Pharmacokinetics

Despite the solubility differences shown above, clinical studies suggest functional bioequivalence.

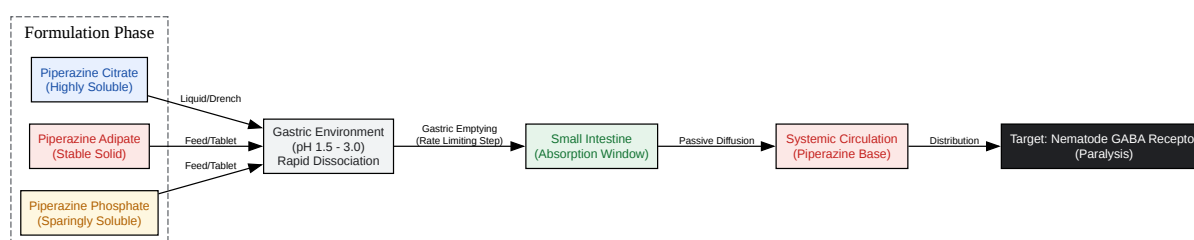
The Dissolution-Absorption Paradox

One might expect the sparingly soluble Phosphate salt to have lower bioavailability than the freely soluble Citrate. However, in the acidic environment of the stomach (pH 1–3), the phosphate and adipate salts dissociate rapidly to yield the protonated piperazinium ion. Consequently, the rate-limiting step for absorption is gastric emptying, not dissolution.

- Absorption Site: Proximal small intestine.
- Tmax: 1–2 hours post-administration (across all salts).
- Elimination: Renal (urine), mostly as unchanged drug.^[1]
- Half-life: Variable (highly species-dependent), typically 2–4 hours in poultry/swine.

Visualizing the Pathway

The following diagram illustrates why the salt form impacts the formulation stage but converges at the absorption stage.



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Figure 1: Pharmacokinetic convergence of piperazine salts. Despite formulation differences, gastric acidification normalizes the active moiety for absorption.

Experimental Workflows

To validate the quality of different salt forms or compare generic alternatives, the following self-validating protocols are recommended.

Protocol A: Comparative Dissolution Testing

Objective: To determine the release rate differences in neutral vs. acidic media.

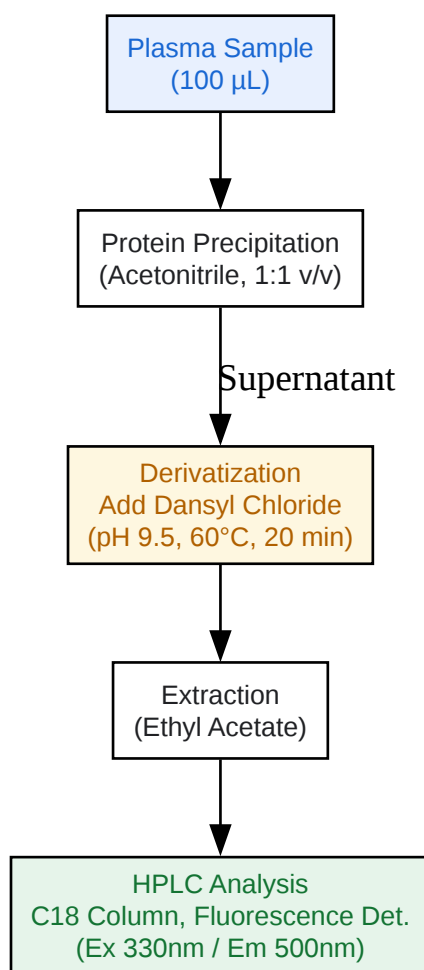
- Apparatus: USP Apparatus 2 (Paddle).
- Medium 1 (Gastric Sim): 0.1 N HCl (900 mL), 37°C, 50 RPM.
- Medium 2 (Intestinal Sim): Phosphate Buffer pH 6.8 (900 mL).
- Sampling: Withdraw 5 mL at 5, 10, 15, 30, 45, and 60 mins.
- Analysis: Since Piperazine lacks a strong UV chromophore, use HPLC with Derivatization (see Protocol B) or a colorimetric reaction with 1,2-naphthoquinone-4-sulfonic acid.

Expected Result:

- Acidic Media: All salts should release >85% within 15 minutes (Immediate Release).
- Neutral Media: Citrate dissolves instantly; Phosphate/Adipate will show slower, solubility-limited release profiles.

Protocol B: Plasma Quantitation via HPLC-Dansyl Chloride

Objective: To quantify systemic exposure (Bioavailability) in plasma samples. Piperazine is difficult to detect by UV. Derivatization with Dansyl Chloride introduces a fluorescent tag, increasing sensitivity to ng/mL levels.



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Figure 2: Analytical workflow for high-sensitivity piperazine quantitation.

Method Validation Criteria:

- Linearity: 10 – 2000 ng/mL ().
- Recovery: >80% extraction efficiency.
- Specificity: No interference from endogenous amines.

Clinical & Therapeutic Implications

Efficacy vs. Toxicity

- Therapeutic Index: Piperazine has a wide safety margin.^[1] However, neurotoxicity (ataxia, tremors) can occur at high doses.
- Salt-Specific Toxicity: Acute oral LD50 values in mice indicate Piperazine Phosphate (LD50 ~22.3 g/kg) is less toxic than Piperazine Citrate (LD50 ~11-13 g/kg). This is partly due to the lower percentage of active base in the phosphate salt and its slower dissolution rate in non-acidic environments, which may buffer the absorption spike in overdose scenarios.

Veterinary Application Guide

- Poultry/Swine (Mass Water Medication): Use Piperazine Citrate or Hexahydrate.^[2] High solubility ensures uniform dosing in water lines without clogging.
- Feed Premixes: Use Piperazine Adipate or Phosphate.^[3] Their stability prevents degradation when mixed with mineral-rich feeds and stored in silos.
- Companion Animals (Tablets): Adipate is often preferred for its neutral taste compared to the saline/acidic taste of the citrate, improving compliance.

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